

# Personal protective equipment for handling 1-(1-Hydroxy-cyclopentyl)-ethanone

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## Compound of Interest

Compound Name: 1-(1-Hydroxy-cyclopentyl)-ethanone

Cat. No.: B100326

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## Essential Safety and Handling Guide for 1-(1-Hydroxy-cyclopentyl)-ethanone

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical information for handling **1-(1-Hydroxy-cyclopentyl)-ethanone** (CAS No. 17160-89-3). Adherence to these procedures is critical for ensuring laboratory safety and proper chemical management.

## Hazard Identification and Personal Protective Equipment (PPE)

**1-(1-Hydroxy-cyclopentyl)-ethanone** is classified with the GHS07 pictogram, indicating that it may cause skin and eye irritation<sup>[1]</sup>. While specific quantitative exposure limits are not readily available, a risk-based approach necessitates stringent use of PPE.

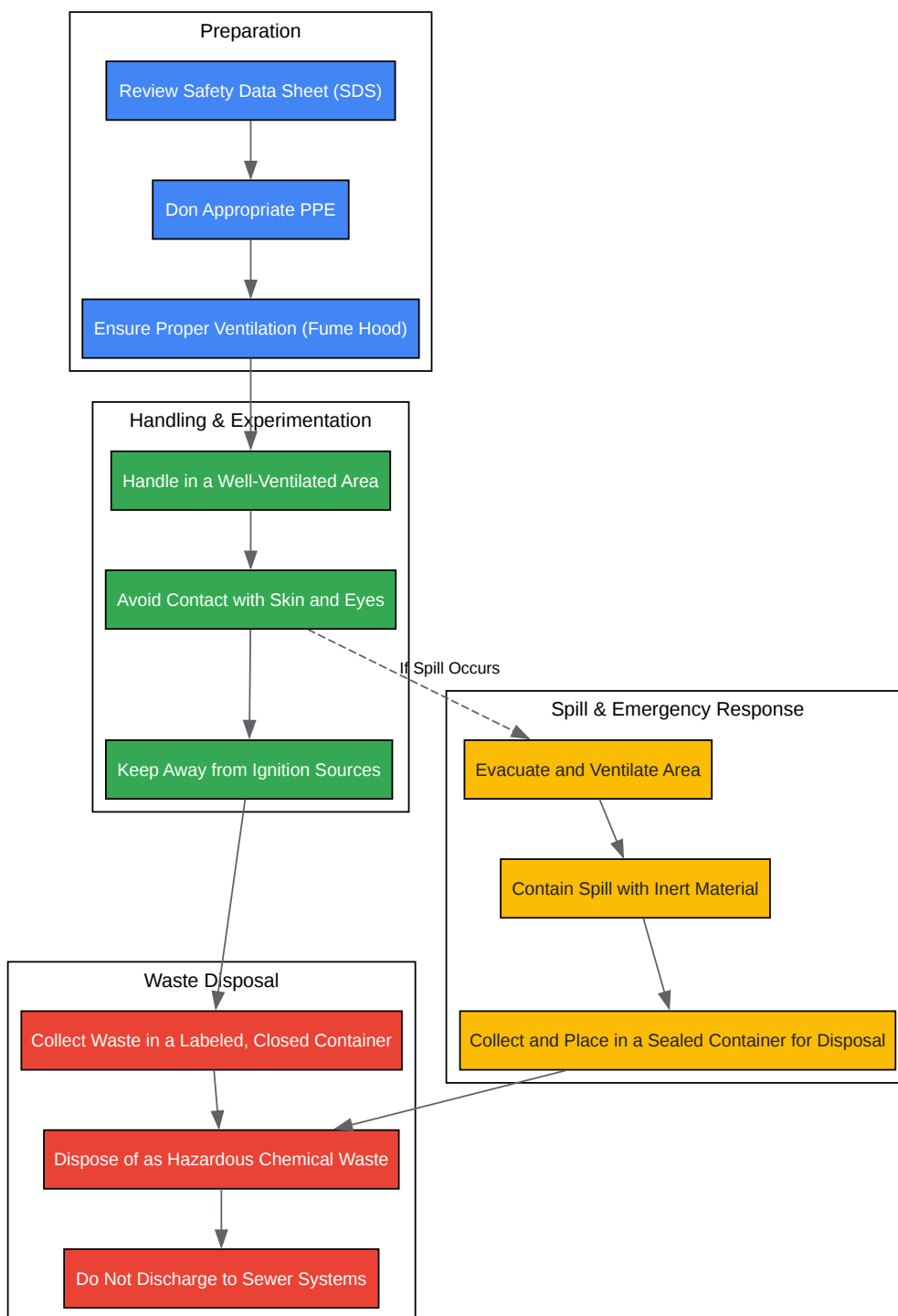
Summary of Required Personal Protective Equipment

Protection Type	Recommended Equipment	Specification Details
Eye/Face Protection	Safety Goggles with Side-Shields	Must conform to EN 166 (EU) or NIOSH (US) standards.[2]
Skin Protection	Chemical-Resistant Gloves	Nitrile gloves are recommended for protection against bases, oils, and many solvents. Avoid latex and PVC gloves when handling ketones. [3][4] Inspect gloves prior to use.[2]
Lab Coat/Protective Clothing	Flame-retardant and impervious clothing should be worn.[2]	
Respiratory Protection	Use in a Well-Ventilated Area	Work should be conducted in a chemical fume hood to avoid breathing vapors.[5][6]
Footwear	Closed-Toe Shoes	Chemically resistant safety footwear is advised where splashing is a risk.[3]

## Operational Plan: Step-by-Step Handling Procedure

Proper handling is crucial to minimize exposure and prevent accidents. The following workflow outlines the necessary steps from preparation to disposal.

## Workflow for Handling 1-(1-Hydroxy-cyclopentyl)-ethanone

[Click to download full resolution via product page](#)Workflow for Handling **1-(1-Hydroxy-cyclopentyl)-ethanone**

## Emergency First Aid Procedures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, begin artificial respiration, but do not use mouth-to-mouth resuscitation if the chemical was ingested or inhaled. Seek immediate medical attention.[5]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor.[5]
Eye Contact	Rinse eyes cautiously with pure water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[5][6]
Ingestion	Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[5]

## Disposal Plan

Proper disposal of **1-(1-Hydroxy-cyclopentyl)-ethanone** and its containers is essential to prevent environmental contamination.

- Chemical Waste: Collect all waste material in a suitable, closed, and properly labeled container.[6]
- Disposal Method: The material should be disposed of by a licensed chemical destruction facility or through controlled incineration with flue gas scrubbing.[6]
- Environmental Precautions: Do not allow the chemical to enter drains or sewer systems.[6] Discharge into the environment must be avoided.[6]

- Container Disposal: Empty containers can be triple-rinsed (or the equivalent) and offered for recycling or reconditioning. Alternatively, puncture the container to render it unusable and dispose of it in a sanitary landfill. Combustible packaging materials may be incinerated.[6]

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## References

- 1. 1-(1-HYDROXY-CYCLOPENTYL)-ETHANONE | 17160-89-3 [chemicalbook.com]
- 2. echemi.com [echemi.com]
- 3. hsa.ie [hsa.ie]
- 4. ehs.utk.edu [ehs.utk.edu]
- 5. chemicalbook.com [chemicalbook.com]
- 6. chemicalbook.com [chemicalbook.com]
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